

# Best practices for long-term storage of CP-868388 solutions.

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## Compound of Interest

Compound Name: CP-868388 free base

CAS No.: 702681-67-2

Cat. No.: B1669575

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## Technical Support Center: CP-868388

This technical support center provides best practices, troubleshooting guides, and frequently asked questions (FAQs) for the long-term storage and experimental use of CP-868388 solutions.

## Frequently Asked Questions (FAQs)

Q1: What is CP-868388 and what is its primary mechanism of action?

CP-868388 is a potent and selective agonist for the Peroxisome Proliferator-Activated Receptor alpha (PPAR $\alpha$ ).<sup>[1]</sup> PPAR $\alpha$  is a ligand-activated transcription factor that belongs to the nuclear hormone receptor superfamily. Upon activation by a ligand like CP-868388, PPAR $\alpha$  forms a heterodimer with the Retinoid X Receptor (RXR). This complex then binds to specific DNA sequences called Peroxisome Proliferator Response Elements (PPREs) in the promoter region of target genes, thereby regulating their transcription. The primary role of PPAR $\alpha$  is the regulation of lipid metabolism, particularly fatty acid transport and oxidation.

Q2: What is the recommended solvent for preparing CP-868388 stock solutions?

The recommended solvent for preparing stock solutions of CP-868388 is high-purity, anhydrous dimethyl sulfoxide (DMSO). CP-868388 is highly soluble in DMSO, with a solubility of at least 30 mg/mL.[\[2\]](#)[\[3\]](#)

Q3: What are the best practices for long-term storage of CP-868388 stock solutions?

For long-term storage, it is recommended to store CP-868388 DMSO stock solutions at -20°C or -80°C. To avoid degradation from repeated freeze-thaw cycles, the stock solution should be aliquoted into single-use volumes in polypropylene tubes. When stored at -20°C, the solution is generally stable for up to 3 months. For storage longer than 3 months, -80°C is recommended.

Q4: Can I store CP-868388 in aqueous solutions?

It is not recommended to store CP-868388 in aqueous solutions for extended periods. The compound has limited aqueous solubility and is more susceptible to degradation in aqueous environments. For experiments in aqueous media, it is best to make fresh dilutions from the DMSO stock solution just before use.

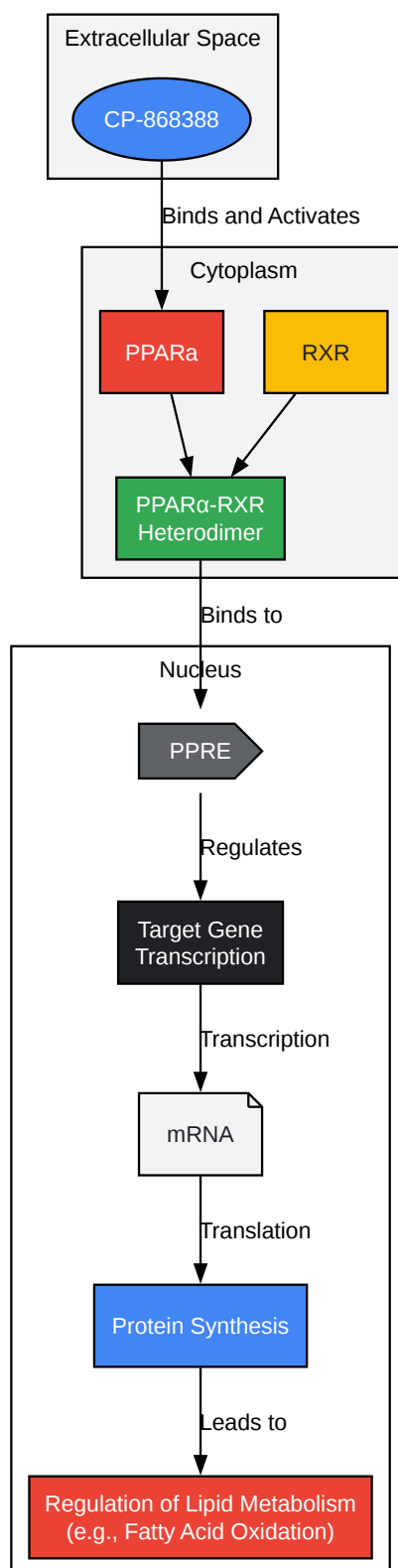
## Quantitative Data Summary

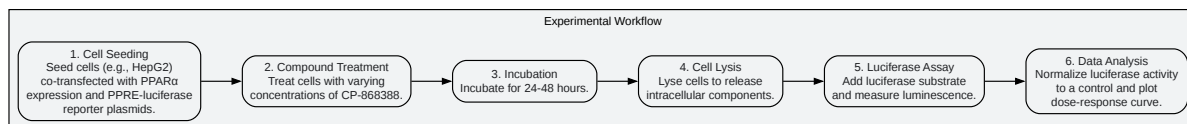
The following table summarizes the key quantitative data for CP-868388.

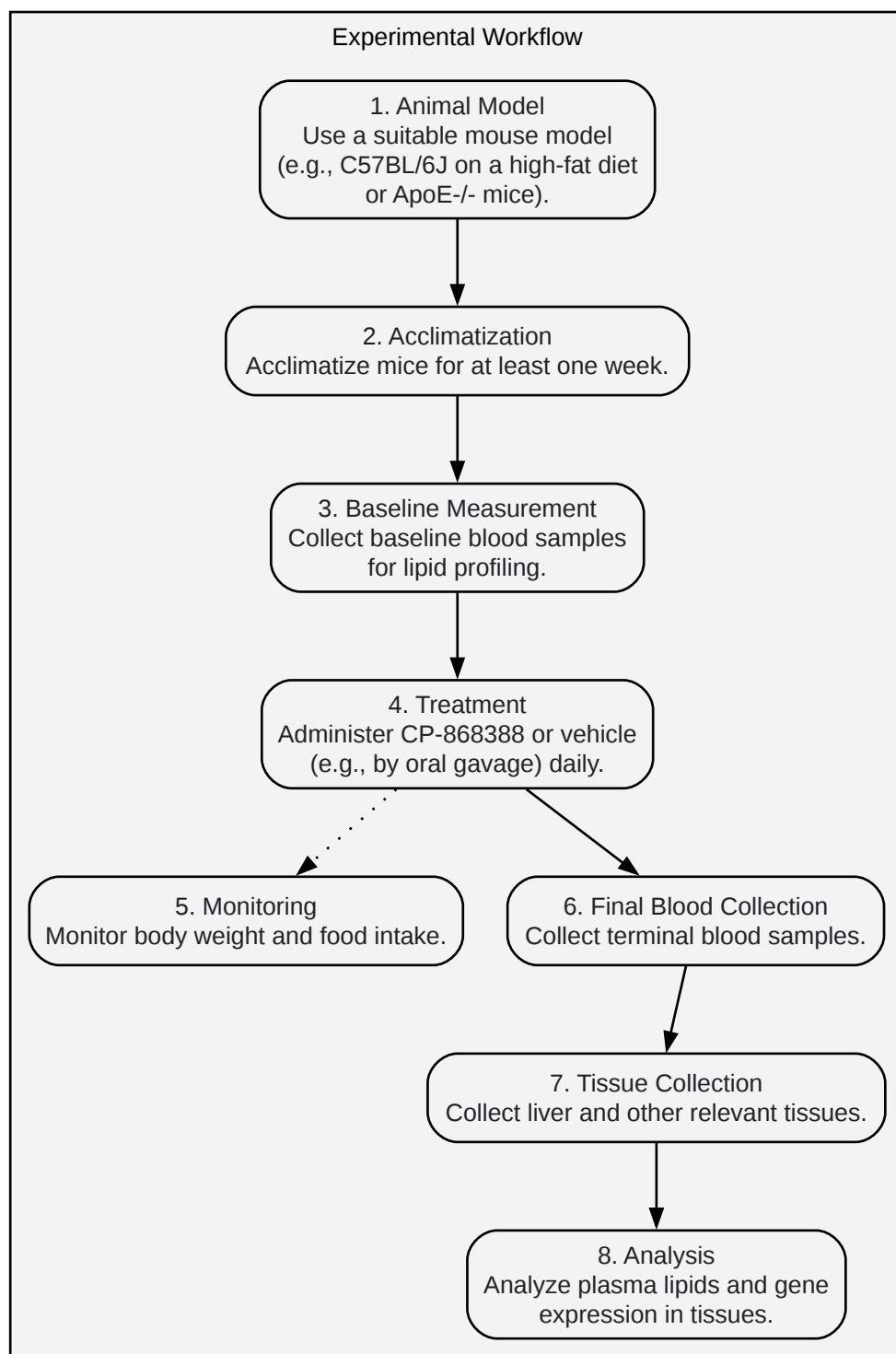
| Parameter              | Value                                           | Reference                               |
|------------------------|-------------------------------------------------|-----------------------------------------|
| Molecular Formula      | C <sub>26</sub> H <sub>33</sub> NO <sub>5</sub> | <a href="#">[2]</a>                     |
| Molar Mass             | 439.54 g/mol                                    | <a href="#">[2]</a>                     |
| Solubility in DMSO     | ≥ 30 mg/mL                                      | <a href="#">[2]</a> <a href="#">[3]</a> |
| Solid Storage Temp.    | 2-8°C                                           | <a href="#">[2]</a>                     |
| Stock Solution Storage | -20°C (short-term) or -80°C (long-term)         | General Best Practice                   |
| Ki for PPARα           | 10.8 nM                                         | <a href="#">[1]</a>                     |

## Signaling Pathway

CP-868388 acts as an agonist for PPAR $\alpha$ , a key regulator of lipid metabolism. The diagram below illustrates the signaling pathway initiated by CP-868388.







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## References

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- [2. Stability Indicating Reverse Phase HPLC Method for Estimation of Rifampicin and Piperine in Pharmaceutical Dosage Form - PubMed \[pubmed.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov)
- [3. ijper.org \[ijper.org\]](https://ijper.org)
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